

# (R)-(-)-2-Heptanol physical properties

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## Compound of Interest

Compound Name: (R)-(-)-2-Heptanol

Cat. No.: B1630902

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## Core Physical and Chemical Properties

**(R)-(-)-2-Heptanol** is a chiral secondary alcohol.[\[1\]](#)[\[2\]](#) Its physical characteristics are crucial for its application in organic synthesis and as a pharmaceutical intermediate.[\[3\]](#)

### Data Presentation: Physical Properties of (R)-(-)-2-Heptanol

The following table summarizes the key physical properties of (R)-(-)-2-Heptanol.

Property	Value	Conditions
Molecular Formula	C <sub>7</sub> H <sub>16</sub> O	
Molecular Weight	116.20 g/mol	
Appearance	Colorless to light yellow liquid	
Boiling Point	74-75 °C	at 23 mm Hg[3][4]
159-160 °C (est.)	at 760 mm Hg[5]	
Melting Point	-30.45 °C (estimate)	
Density	0.818 g/mL	at 25 °C[3][4]
Refractive Index (n <sub>D</sub> )	1.419	at 20 °C[3][4]
Specific Optical Rotation ([α] <sub>D</sub> )	-9.5°	neat, at 20 °C[3][4]
Flash Point	148 °F (64.4 °C)	
Solubility	Soluble in alcohol	Insoluble in water[5]

## Experimental Protocols

The following sections detail the standard methodologies for determining the primary physical properties of a liquid compound like **(R)-(-)-2-Heptanol**.

### Determination of Boiling Point (Micro Reflux Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[6] For small sample volumes, the micro-reflux method is suitable.[7]

Methodology:

- Sample Preparation: Add approximately 0.5 mL of the liquid sample into a small test tube along with a magnetic stir bar to prevent bumping.[7]
- Apparatus Setup: Clamp the test tube in a heating block on a hot plate stirrer. Suspend a thermometer so that its bulb is about 1 cm above the liquid's surface.[7]

- Heating: Turn on the stirrer for gentle agitation and begin heating the block.[7]
- Observation: Observe the sample until it boils and its vapor condenses on the test tube walls, creating a "reflux ring." The thermometer bulb should be level with this ring for an accurate measurement.[7]
- Data Recording: When the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the boiling point.[7]
- Cooling: Once the measurement is complete, stop heating but leave the stirrer on. Allow the apparatus to cool before disassembly.[7]

## Determination of Density

Density is the mass of a substance per unit volume. A straightforward method involves weighing a precise volume of the liquid.[8]

Methodology:

- Weighing the Empty Vessel: Place a clean, dry measuring cylinder on a digital balance and tare it to zero.[8][9]
- Measuring Volume: Accurately measure a specific volume (e.g., 10 mL) of the liquid using the measuring cylinder. Read the volume from the bottom of the meniscus with your eye level to the mark to avoid parallax error.[8]
- Weighing the Liquid: Place the measuring cylinder containing the liquid back on the tared balance and record the mass.[8]
- Calculation: Calculate the density using the formula: Density ( $\rho$ ) = Mass (m) / Volume (V).[8] For greater accuracy, repeat the measurement and average the results.

## Determination of Refractive Index

The refractive index measures how much the path of light is bent, or refracted, when entering a material.[10] It is a characteristic property dependent on temperature and the wavelength of light used.[10]

Methodology (using an Abbe Refractometer):

- Calibration: Ensure the refractometer is calibrated using a standard sample with a known refractive index, such as distilled water.
- Sample Application: Place a few drops of the liquid sample onto the prism of the refractometer.
- Measurement: Close the prism and allow the sample to spread into a thin film. If the instrument is temperature-controlled, wait for the sample to reach the set temperature (typically 20°C).
- Reading: Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Data Recording: Read the refractive index value from the instrument's scale. Correct the value for temperature if the measurement was not performed at the standard 20°C.[10]

## Determination of Optical Rotation

Optical rotation is the angle through which the plane of polarization is rotated when polarized light passes through a sample of a chiral compound.[11] A polarimeter is used for this measurement.[12]

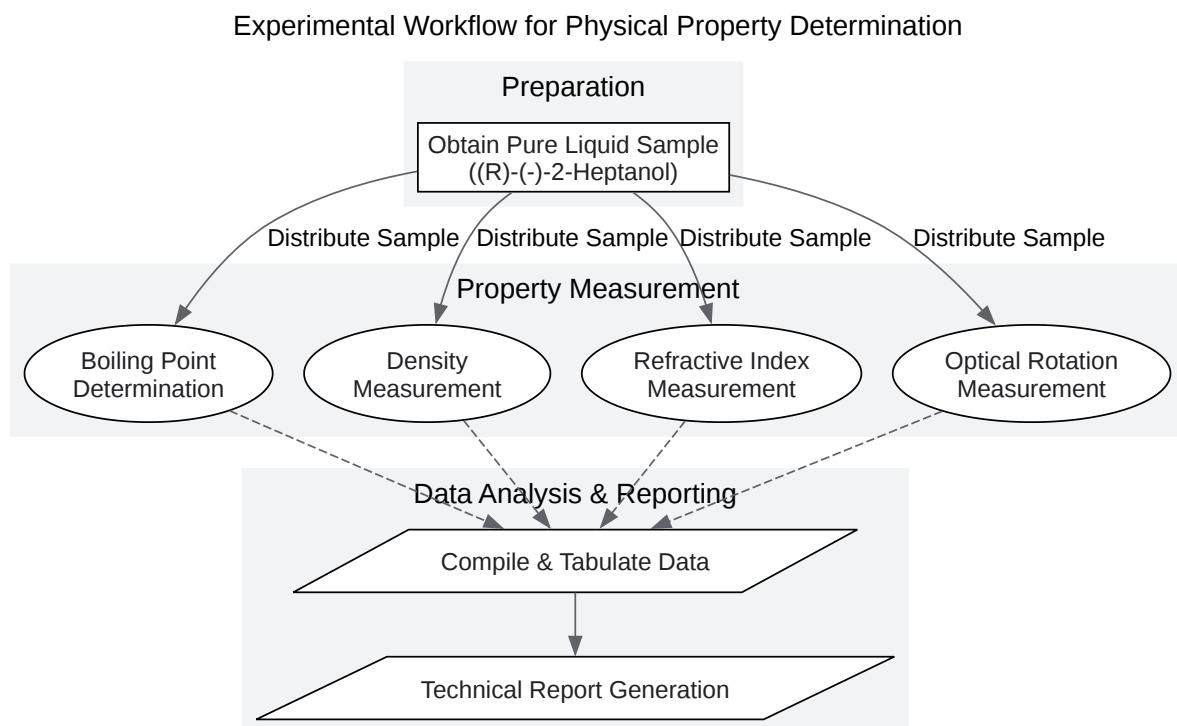
Methodology:

- Blank Measurement: Fill the polarimeter cell with the solvent used to dissolve the sample (or leave it empty if the sample is "neat") and place it in the polarimeter. This measurement serves as the zero or blank reading.[12]
- Sample Preparation: Prepare a solution of the chiral compound at a known concentration (c), typically in g/mL.[12] If measuring a neat liquid, the concentration is equal to its density.
- Sample Measurement: Fill the polarimeter cell of a known path length (l), measured in decimeters (dm), with the sample solution. Ensure no air bubbles are in the light path.[12]
- Data Recording: Place the sample cell in the polarimeter and record the observed angle of rotation ( $\alpha$ ).[12]

- Calculation of Specific Rotation: Use Biot's law to calculate the specific rotation  $[\alpha]$ :  $[\alpha] = \alpha / (l * c)$ <sup>[12]</sup> The specific rotation is a standardized physical property of the compound.

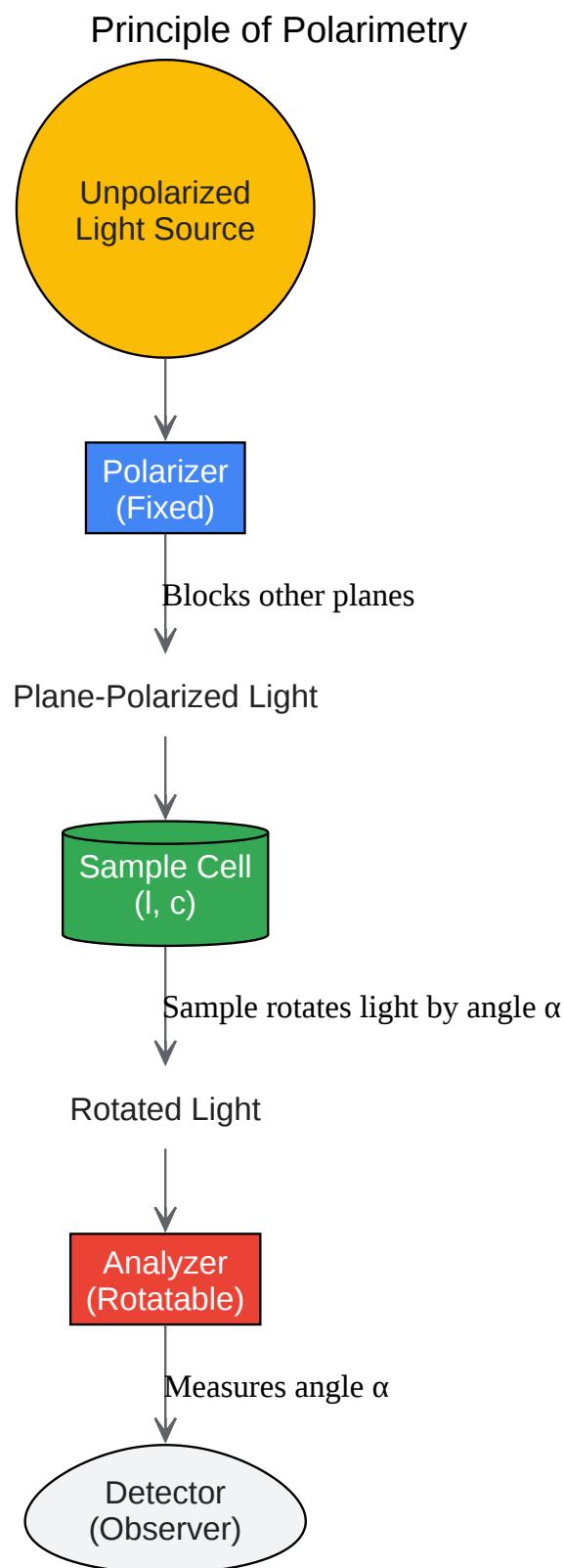
## Visualizations

The following diagrams illustrate the logical workflow for determining physical properties and the fundamental principle of polarimetry.



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Caption: Workflow for determining the physical properties of a liquid.



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Caption: Diagram illustrating the principle of optical rotation measurement.

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